

Purity and grade specifications for research-grade Acid Red 426

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Compound of Interest

Compound Name: Acid red 426

Cat. No.: B1168847

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Research-Grade Acid Red 426: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Acid Red 426, a member of the azo dye family, is primarily utilized in the textile industry for its vibrant red hue. While its application in biological research is not extensively documented, its chemical properties suggest potential as a histological stain or a component in specific biochemical assays. This technical guide provides a comprehensive overview of the available purity and grade specifications for research-grade **Acid Red 426**, outlines potential analytical methodologies for its characterization, and discusses its synthesis and potential impurities. Due to the limited availability of specific data for a designated "research-grade" standard, this guide combines information from industrial-grade specifications with established analytical techniques for azo dyes to provide a framework for its evaluation and use in a research setting.

Physicochemical Properties

A summary of the known physicochemical properties of **Acid Red 426** is presented in Table 1. It is important to note that some data, such as molecular formula and weight, are inconsistently reported across various suppliers. Researchers should verify these properties with their specific supplier.

Table 1: Physicochemical Properties of **Acid Red 426**

Property	Value	Source
CAS Number	118548-20-2	[1][2]
Synonyms	Telon Red BR-CL, Telon Red BR-CL 250, Telon Red K-BRLL	[2]
Appearance	Violet powder	[3]
Solubility	Soluble in water	[4]
Grade	Industrial Grade	[4]

Purity and Grade Specifications

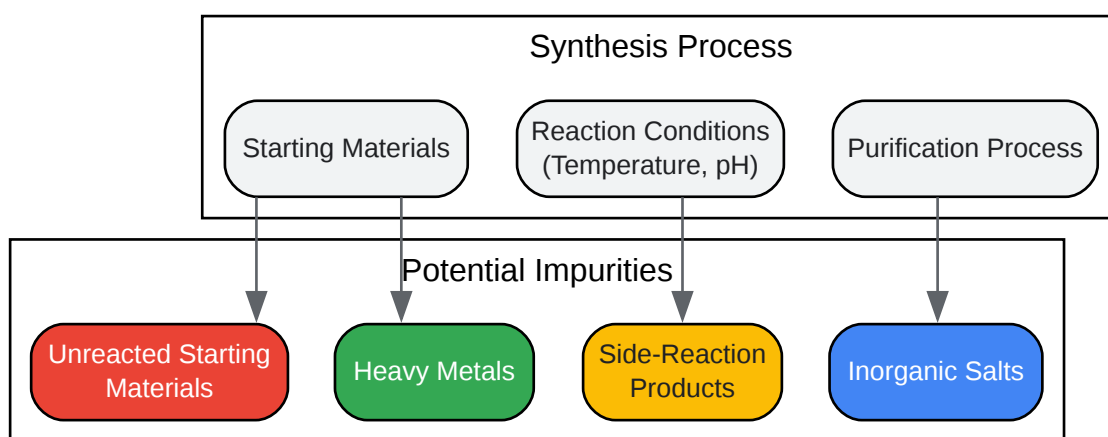
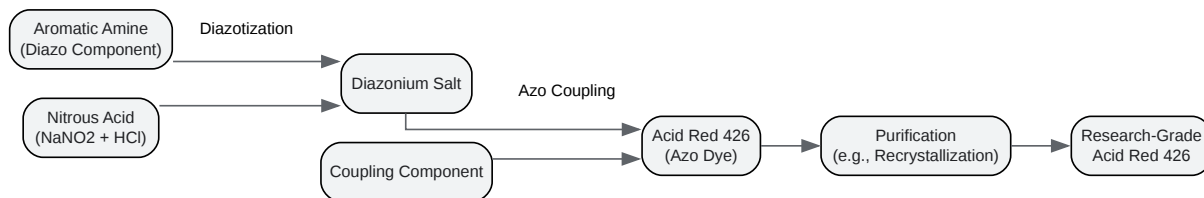
Currently, a standardized "research-grade" for **Acid Red 426** has not been formally established. Commercial suppliers typically offer industrial-grade dye with purity levels often stated as $\geq 98\%$ or $\geq 99\%$ [4]. However, these specifications often lack detailed information regarding the nature of the impurities. For research applications, a higher degree of characterization is crucial. A hypothetical specification for research-grade **Acid Red 426** is proposed in Table 2, based on common requirements for laboratory reagents.

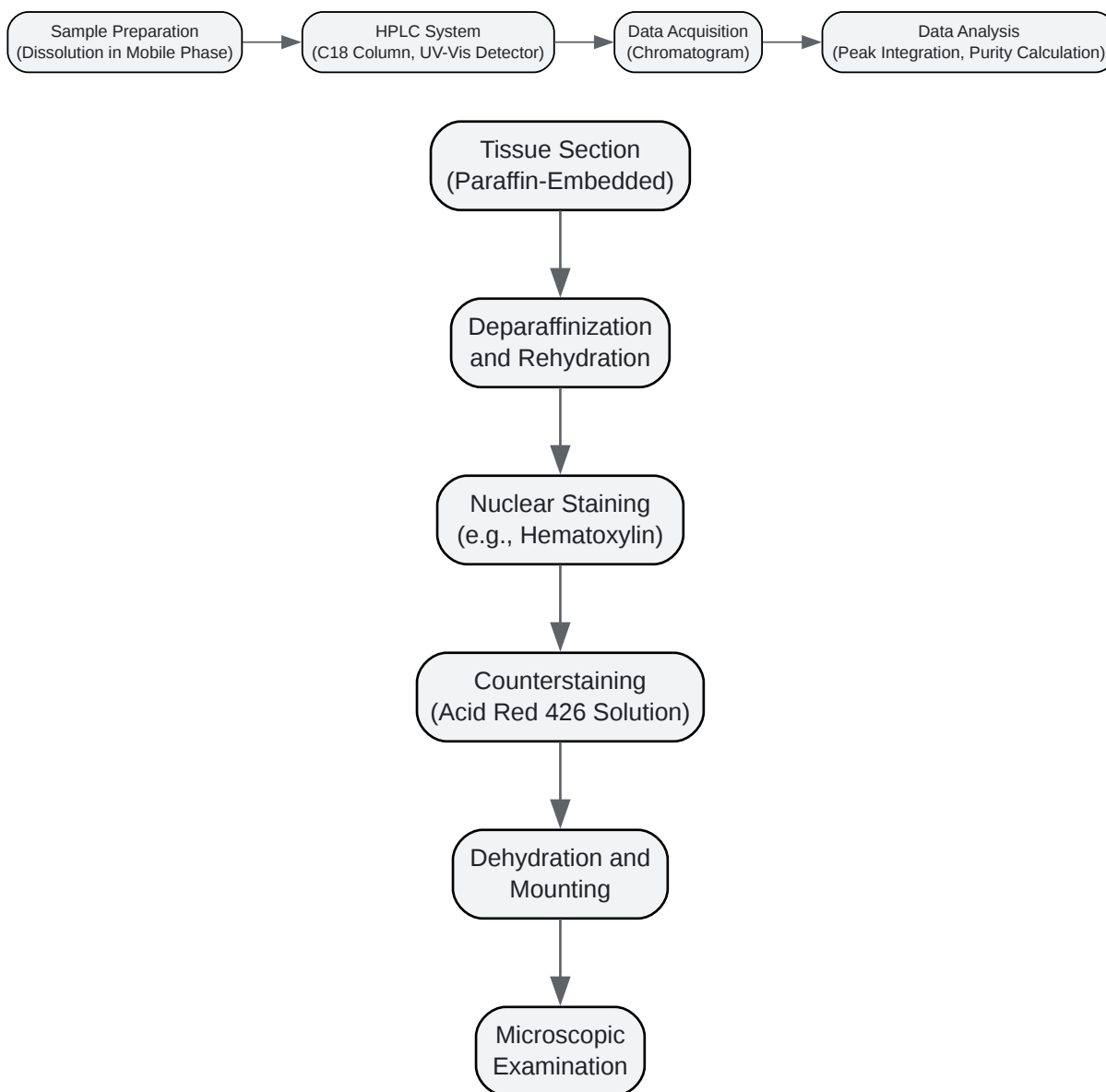
Table 2: Proposed Specifications for Research-Grade **Acid Red 426**

Parameter	Specification	Recommended Analytical Method
Purity (Dye Content)	$\geq 99.0\%$	HPLC-UV/Vis, Titration
Moisture Content	$\leq 1.0\%$	Karl Fischer Titration
Insoluble Matter	$\leq 0.1\%$	Gravimetric Analysis
Heavy Metals (as Pb)	≤ 10 ppm	Inductively Coupled Plasma-Mass Spectrometry (ICP-MS)
Identification	Conforms to reference spectrum	UV-Vis Spectroscopy, FT-IR Spectroscopy
Subsidiary Dyes	$\leq 0.5\%$	Thin Layer Chromatography (TLC), HPLC
Unreacted Starting Materials	Not detected	HPLC, Gas Chromatography-Mass Spectrometry (GC-MS)

Synthesis and Potential Impurities

The synthesis of **Acid Red 426**, like other azo dyes, typically involves a diazotization reaction followed by an azo coupling. A general synthesis workflow is depicted in the diagram below.





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